

Check Availability & Pricing

Technical Support Center: Managing and Preventing Contamination of Sealed Nickel-63 Sources

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Nickel-63	
Cat. No.:	B225782	Get Quote

This technical support center provides essential guidance for researchers, scientists, and drug development professionals on the safe handling and prevention of contamination from sealed **Nickel-63** (Ni-63) sources.

Frequently Asked Questions (FAQs)

Q1: What is **Nickel-63** and why does it require special handling?

A1: **Nickel-63** is a radioisotope with a long half-life of approximately 100 years that emits low-energy beta particles.[1][2][3] While the beta emissions from Ni-63 cannot penetrate the outer layer of skin and pose no external radiation hazard, internal exposure through ingestion or inhalation can be harmful.[3][4][5] Therefore, stringent handling procedures are necessary to prevent leakage and contamination of the work environment.

Q2: How can I detect **Nickel-63** contamination?

A2: Standard Geiger-Müller (GM) survey meters are not effective for detecting Ni-63's low-energy beta emissions.[1] The required method for detecting removable contamination is a wipe test analyzed by a liquid scintillation counter.[1][2]

Q3: How often should I perform a leak test (wipe test) on my sealed Ni-63 source?



A3: In the United States, the Nuclear Regulatory Commission (NRC) mandates that sealed Ni-63 sources, such as those in Electron Capture Detectors (ECDs), be tested for leakage at least every six months.[4][6][7] However, under severe usage conditions, performing a wipe test during every column change is recommended for maximum safety.[4] Local regulations may vary, so it is crucial to consult with your institution's Radiation Safety Officer (RSO) or local regulatory agency.[4]

Q4: What is the regulatory limit for a leaking Ni-63 source?

A4: A source is considered to be leaking if a wipe test reveals the presence of removable contamination in excess of 0.005 microcuries (μ Ci).[7][8] Any leakage at or above this level must be reported to the relevant regulatory authority, such as the NRC in the United States.[7] [8]

Q5: What are the primary causes of contamination from a sealed Ni-63 source?

A5: Contamination from a sealed Ni-63 source, particularly in an ECD, can occur from:

- Rubbing or scratching the active surface of the source.[2][6]
- Overheating the source beyond its specified temperature limits.[2][6]
- Cleaning the source with caustic or corrosive solutions.[2][6]
- Physical damage to the source housing.[9]

Troubleshooting Guide

Problem: I suspect my Ni-63 source may be leaking. What should I do?

Solution:

- Cease Operations: Immediately stop using the instrument containing the Ni-63 source.
- Isolate the Area: Cordon off the area around the instrument to prevent the potential spread of contamination.



- Notify Radiation Safety: Contact your facility's Radiation Safety Officer (RSO) or equivalent authority immediately.
- Perform a Wipe Test: If you are trained to do so, perform an emergency wipe test of the suspected areas of contamination. Otherwise, await the arrival of trained radiation safety personnel.
- Await Instructions: Do not attempt to clean or decontaminate the area yourself unless specifically instructed to do so by your RSO.

Experimental Protocols

Detailed Methodology for a Standard Wipe Test

This protocol provides a general guideline for performing a wipe test on a sealed Ni-63 source, such as in an Electron Capture Detector (ECD).

Materials:

- · Disposable waterproof gloves
- Lab coat and safety glasses
- Filter paper, cotton swabs, or glass fiber filters appropriate for wipe testing
- Vials for the wipe samples
- Solvent (e.g., ethanol or deionized water)
- Labeling materials
- Forceps or tweezers
- Liquid scintillation counter and appropriate scintillation fluid

Procedure:



- Preparation: Don appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and disposable gloves.
- Sample Collection:
 - Moisten a piece of filter paper or a cotton swab with ethanol or water.[10][11]
 - Wipe an area of approximately 100 cm² on the external surfaces of the source housing or instrument, particularly around any openings or fittings.[11] For an ECD, this typically includes the inlet and outlet fittings.[6]
 - Apply moderate pressure and use a systematic pattern to ensure the entire area is wiped.
- · Sample Handling:
 - Using forceps or tweezers, place the wipe sample into a labeled vial.
 - Prepare a "blank" or "background" sample by placing an unused, moistened wipe into a separate labeled vial. This will be used to determine the background radiation level.
- Analysis:
 - Add the appropriate liquid scintillation cocktail to each vial.
 - Analyze the samples using a liquid scintillation counter.
- Record Keeping:
 - Document the date, time, location of the wipe test, and the results in a dedicated logbook.
 - Retain all records for inspection by regulatory agencies.[4]

Data Presentation

Table 1: Physical Characteristics of Nickel-63



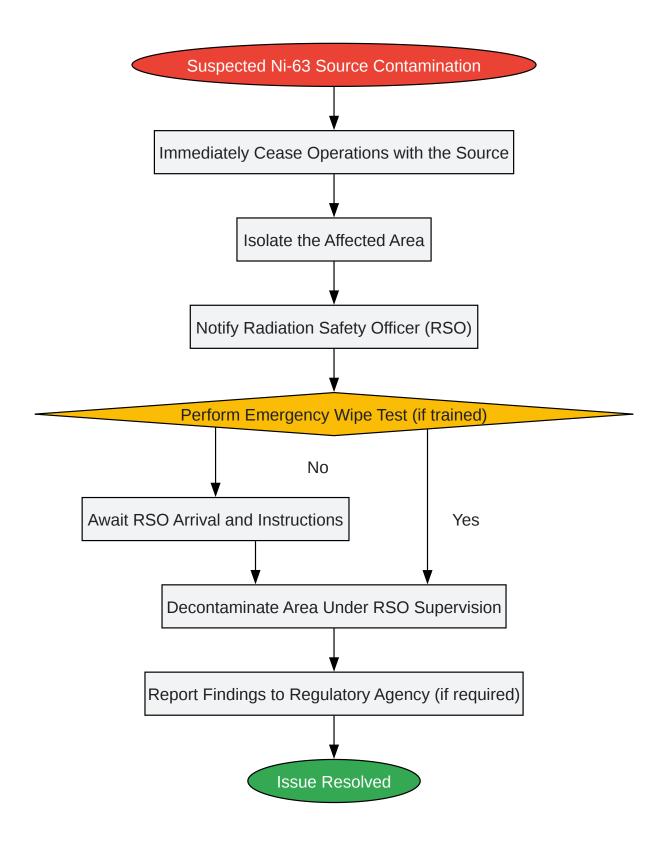
Property	Value
Half-Life	~100 years[1][12]
Radiation Type	Beta (β-)[1]
Maximum Beta Energy	66-67 keV[1][2]
Average Beta Energy	17 keV[1][2]
Maximum Range in Air	~5 cm[1]
Shielding Requirement	0.1 mm of plastic[12]

Table 2: Regulatory and Safety Thresholds for Nickel-63

Parameter	Limit	Regulatory Body/Reference
Removable Contamination Leakage Limit	0.005 μCi	U.S. Nuclear Regulatory Commission (NRC)[7][8]
Annual Limit on Intake (Ingestion)	9000 μCi	Princeton EHS[1]
Annual Limit on Intake (Inhalation)	2000 μCi	Princeton EHS[1]

Visualizations

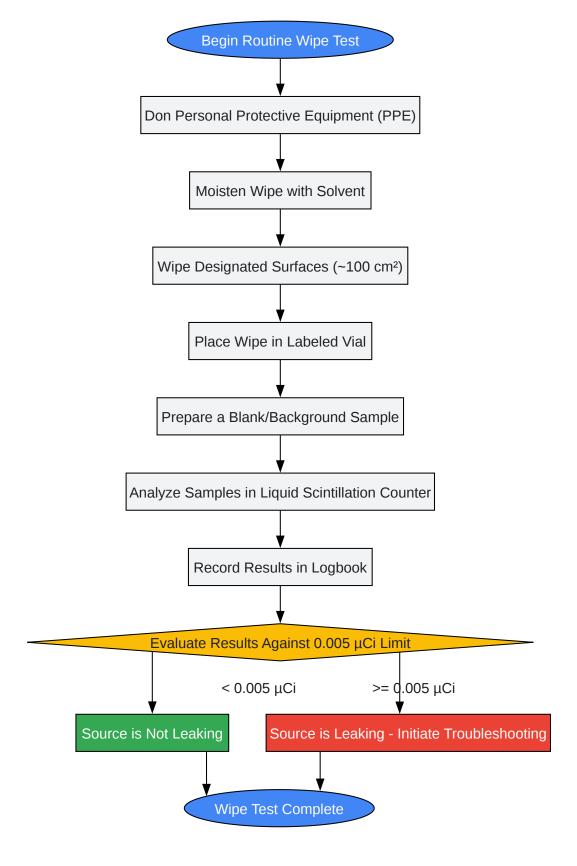




Click to download full resolution via product page

Caption: Troubleshooting workflow for a suspected **Nickel-63** source leak.





Click to download full resolution via product page

Caption: Standard operating procedure for a routine Nickel-63 wipe test.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. ehs.princeton.edu [ehs.princeton.edu]
- 2. ehs.oregonstate.edu [ehs.oregonstate.edu]
- 3. chromtech.net.au [chromtech.net.au]
- 4. agilent.com [agilent.com]
- 5. researchgate.net [researchgate.net]
- 6. ehs.washington.edu [ehs.washington.edu]
- 7. emsl.com [emsl.com]
- 8. nrc.gov [nrc.gov]
- 9. nrc.gov [nrc.gov]
- 10. support.owlstonenanotech.com [support.owlstonenanotech.com]
- 11. hidex.com [hidex.com]
- 12. ehs.stanford.edu [ehs.stanford.edu]
- To cite this document: BenchChem. [Technical Support Center: Managing and Preventing Contamination of Sealed Nickel-63 Sources]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b225782#managing-and-preventing-contamination-of-sealed-nickel-63-sources]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com